

Application Note: Quantitative Analysis of Isobutyranilide by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Isobutyranilide*

CAS No.: 4406-41-1

Cat. No.: B1607330

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Abstract

This application note details a robust and reliable method for the quantitative analysis of **isobutyranilide** using Gas Chromatography-Mass Spectrometry (GC-MS). **Isobutyranilide**, an amide of isobutyric acid and aniline, serves as a key intermediate in various chemical syntheses. The described protocol provides a highly selective and sensitive method for the determination of **isobutyranilide** in solution, suitable for quality control, reaction monitoring, and stability studies. The method utilizes a standard non-polar capillary column and electron ionization (EI) mass spectrometry, ensuring broad applicability and reproducibility.

Introduction

Isobutyranilide (N-phenylisobutyramide) is a chemical compound with the molecular formula C₁₀H₁₃NO.^{[1][2]} Accurate and precise quantification of this analyte is crucial in various stages of drug development and chemical manufacturing to ensure product quality and process

efficiency. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal analytical technique for this purpose, offering high chromatographic resolution and mass selectivity for unequivocal identification and quantification. This document provides a comprehensive protocol for the GC-MS analysis of **isobutyranilide**, including sample preparation, instrument parameters, and data analysis.

Experimental Protocols

Reagents and Materials

- Solvent: Dichloromethane (DCM), HPLC grade or equivalent.
- Reference Standard: **Isobutyranilide** ($\geq 99.5\%$ purity).
- Internal Standard (IS): N-Butylaniline ($\geq 99.5\%$ purity).
- Vials: 2 mL amber glass autosampler vials with PTFE-lined septa.
- Syringes: Calibrated microsyringes for standard and sample preparation.
- Volumetric flasks: Class A, various sizes.
- Pipettes: Calibrated micropipettes.

Standard and Sample Preparation

Stock Solutions (1000 $\mu\text{g/mL}$):

- Accurately weigh approximately 10 mg of **Isobutyranilide** reference standard and dissolve it in 10 mL of dichloromethane.
- Accurately weigh approximately 10 mg of N-Butylaniline (Internal Standard) and dissolve it in 10 mL of dichloromethane.

Working Calibration Standards:

- Prepare a series of calibration standards by serially diluting the **Isobutyranilide** stock solution with dichloromethane to achieve concentrations of 1, 5, 10, 25, 50, and 100 $\mu\text{g/mL}$.

- Spike each calibration standard with the Internal Standard stock solution to a final concentration of 20 µg/mL.

Sample Preparation:

- For liquid samples, dilute an accurately measured volume of the sample with dichloromethane to fall within the calibration range.
- Spike the diluted sample with the Internal Standard to a final concentration of 20 µg/mL.
- For solid samples, accurately weigh a portion of the sample, dissolve it in dichloromethane, and dilute as necessary to be within the calibration range. Add the Internal Standard to a final concentration of 20 µg/mL.
- Filter the final solution using a 0.45 µm syringe filter before injection.

GC-MS Instrumentation and Parameters

The analysis is performed on a standard GC-MS system. The following parameters are recommended and may be optimized for specific instrumentation.

Parameter	Condition
Gas Chromatograph	
Column	HP-5ms (or equivalent 5% Phenyl Methyl Siloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium, constant flow at 1.0 mL/min
Oven Program	Initial temperature 100 °C, hold for 1 min, ramp to 280 °C at 20 °C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Transfer Line Temp.	280 °C
Acquisition Mode	Selected Ion Monitoring (SIM)

SIM Ions:

Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
N-Butylaniline (IS)	~ 7.8	106	149, 77
Isobutyranilide	~ 9.5	93	163, 77

Data Presentation

Qualitative Analysis

The identification of **isobutyranilide** is confirmed by comparing the retention time and the mass spectrum of the analyte in the sample with that of a certified reference standard. The electron ionization mass spectrum of **isobutyranilide** is characterized by a molecular ion peak at m/z 163 and a base peak at m/z 93, corresponding to the anilinium cation.[1]

Quantitative Analysis

A calibration curve is generated by plotting the ratio of the peak area of the **isobutyranilide** quantifier ion to the peak area of the internal standard quantifier ion against the concentration of the calibration standards. The concentration of **isobutyranilide** in the samples is then determined from this calibration curve.

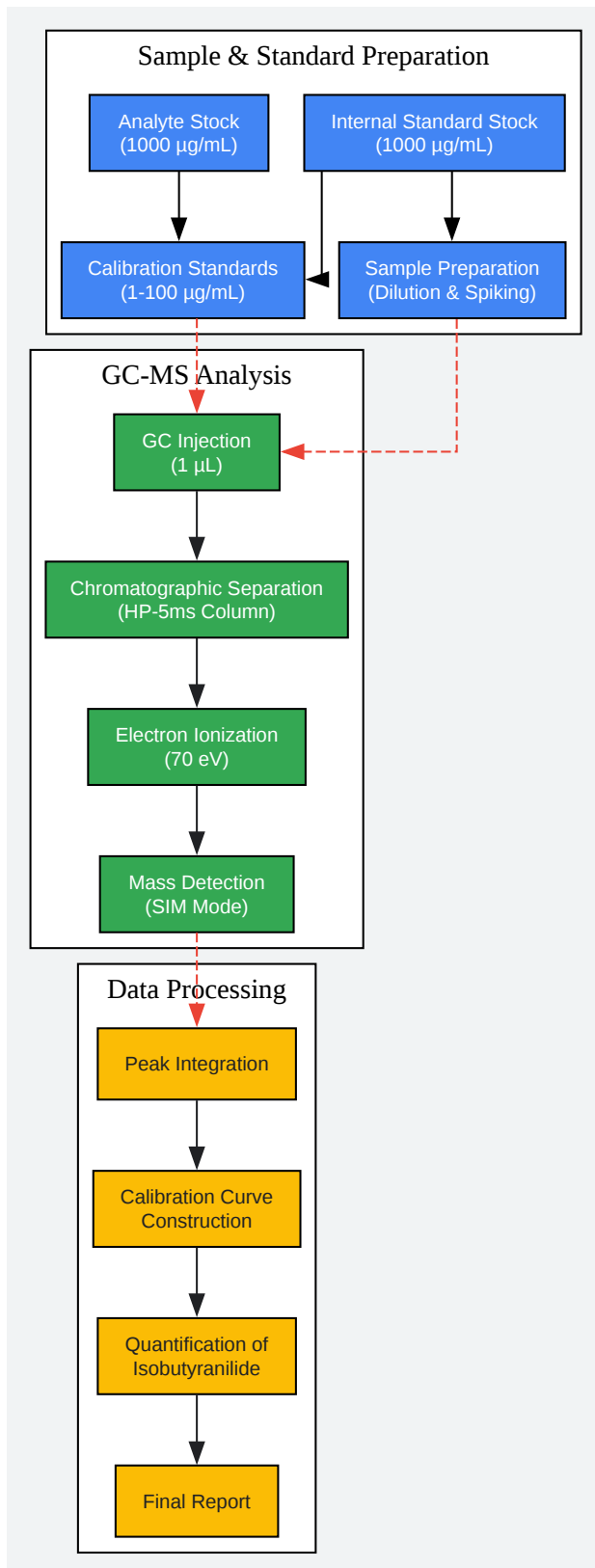
Table 1: Calibration Curve Data for **Isobutyranilide**

Concentration ($\mu\text{g/mL}$)	Peak Area Ratio (Analyte/IS)
1	0.048
5	0.245
10	0.492
25	1.235
50	2.480
100	4.975
Correlation Coefficient (r^2)	0.9998

Table 2: Precision and Accuracy of the Method

QC Level	Concentration ($\mu\text{g/mL}$)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)	Accuracy (%)
Low	2.5	3.1	4.5	102.3
Medium	40	2.5	3.8	98.9
High	80	1.9	2.7	101.5

Mandatory Visualization



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Caption: Experimental workflow for the GC-MS analysis of **Isobutyranilide**.



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Caption: Factors influencing the GC-MS analysis of **Isobutyranilide**.

Conclusion

The GC-MS method detailed in this application note provides a sensitive, selective, and reliable approach for the quantitative analysis of **isobutyranilide**. The sample preparation is straightforward, and the chromatographic conditions allow for excellent separation and peak shape. This method is well-suited for routine quality control and research applications in the pharmaceutical and chemical industries.

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References

- 1. [isobutyranilide \[webbook.nist.gov\]](#)
- 2. [isobutyranilide \[webbook.nist.gov\]](#)
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